

# molar mass and formula of Tris(ethylenediamine)cobalt(III) chloride

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: *Tris(ethylenediamine)cobalt(III)*

Cat. No.: B086008

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An In-depth Technical Guide to **Tris(ethylenediamine)cobalt(III)** Chloride: Formula, Molar Mass, and Synthesis

## Introduction

**Tris(ethylenediamine)cobalt(III)** chloride is a coordination compound with the chemical formula  $[\text{Co}(\text{en})_3]\text{Cl}_3$ .<sup>[1][2]</sup> In this formula, "en" is the common abbreviation for the bidentate ligand ethylenediamine ( $\text{H}_2\text{NCH}_2\text{CH}_2\text{NH}_2$ ). This complex plays a significant role in the field of coordination chemistry, particularly in studies related to stereochemistry and the stability of coordination compounds.<sup>[1][2][3]</sup> First described by Alfred Werner, this compound is notable for its yellow-gold crystalline appearance.<sup>[1][2]</sup> The central cobalt atom is in the +3 oxidation state, coordinated to three ethylenediamine ligands, resulting in an octahedral geometry.<sup>[1][2][3]</sup> The complex exists as a pair of enantiomers, denoted as  $\Delta$  and  $\Lambda$ , which can be resolved.<sup>[1][2]</sup>

## Chemical Formula and Molar Mass

The chemical formula for **Tris(ethylenediamine)cobalt(III)** chloride is  $[\text{Co}(\text{en})_3]\text{Cl}_3$ . Given that the formula for ethylenediamine is  $\text{C}_2\text{H}_8\text{N}_2$ , the overall molecular formula of the complex is  $\text{C}_6\text{H}_{24}\text{N}_6\text{Cl}_3\text{Co}$ .<sup>[2][4][5]</sup> The molar mass is calculated by summing the atomic masses of all atoms in the formula.

## Quantitative Data Summary

The molar mass and elemental composition of anhydrous **Tris(ethylenediamine)cobalt(III)** chloride are summarized in the table below. It is important to note that this compound can exist as hydrates, with di- and trihydrates being common for the racemic mixture.[\[1\]](#)[\[2\]](#) The presence of water of crystallization would alter the molar mass.

Element	Symbol	Number of Atoms	Atomic Mass (g/mol)	Total Mass (g/mol)	Percentage Composition
Cobalt	Co	1	58.933	58.933	17.05%
Chlorine	Cl	3	35.453	106.359	30.78%
Carbon	C	6	12.011	72.066	20.85%
Hydrogen	H	24	1.008	24.192	7.00%
Nitrogen	N	6	14.007	84.042	24.32%
Total		40	345.592	100.00%	

Atomic masses are based on standard IUPAC values. The calculated molar mass is approximately 345.59 g/mol .[\[2\]](#)

## Experimental Protocols

### Synthesis of **Tris(ethylenediamine)cobalt(III)** chloride

A common and relatively rapid method for the synthesis of **Tris(ethylenediamine)cobalt(III)** chloride in a laboratory setting involves the oxidation of a cobalt(II) salt in the presence of ethylenediamine.[\[6\]](#)[\[7\]](#) The following protocol is adapted from established procedures.[\[6\]](#)[\[8\]](#)[\[9\]](#)

#### Materials:

- Cobalt(II) chloride hexahydrate ( $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$ )
- Ethylenediamine (anhydrous)
- Hydrochloric acid (6 M and concentrated)

- Hydrogen peroxide (30%)
- Ethanol
- Diethyl ether
- Distilled water
- Ice

Procedure:

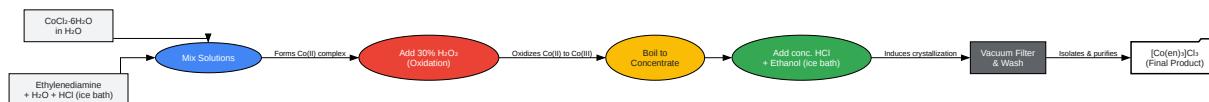
- Preparation of Ethylenediamine Solution: In a fume hood, add 9.0 mL of anhydrous ethylenediamine to 25 mL of distilled water in a beaker. Cool the mixture in an ice bath. While cooling, slowly add 8.5 mL of 6 M HCl to the ethylenediamine solution.[6][9]
- Preparation of Cobalt Solution: In a separate beaker, dissolve 12.0 g of  $\text{CoCl}_2 \cdot 6\text{H}_2\text{O}$  in 35 mL of distilled water.[6]
- Formation of the Complex: Add the cobalt(II) chloride solution to the cooled, partially neutralized ethylenediamine solution.
- Oxidation: With continuous stirring, slowly add 10 mL of 30% hydrogen peroxide to the mixture. The hydrogen peroxide acts as the oxidizing agent, converting Co(II) to Co(III).[6][7] [9] Stir until the effervescence ceases.[6][9]
- Concentration and Crystallization: Place the beaker on a hot plate and gently boil the solution to reduce its volume to approximately 60 mL.[6][8] Add an equal volume (60 mL) of concentrated hydrochloric acid, followed by 120 mL of ethanol.[6][8]
- Isolation and Purification: Cool the mixture in an ice bath to induce crystallization.[6][8] Collect the resulting yellow-orange crystals by vacuum filtration using a Büchner funnel.[8]
- Washing and Drying: Wash the crystals with two portions of ethanol and then two portions of diethyl ether.[6][7] Air-dry the product on the funnel by maintaining suction.[6][8]

The reaction proceeds with a high yield, typically around 95%. [1][2]

## Visualizations

### Experimental Workflow for Synthesis

The following diagram illustrates the key steps in the synthesis of **Tris(ethylenediamine)cobalt(III) chloride**.

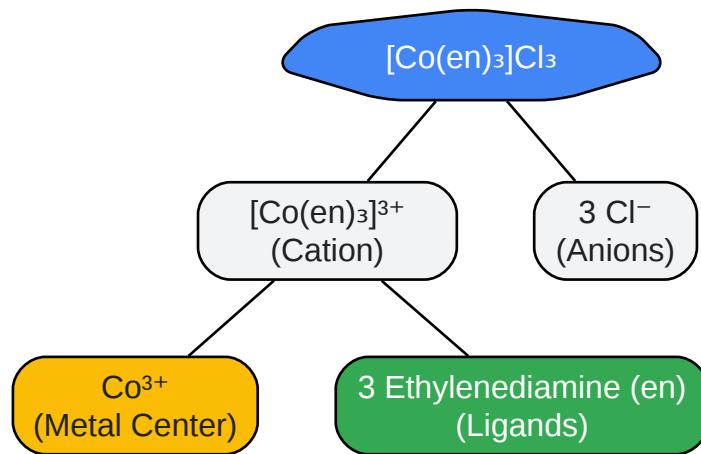


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Caption: Workflow for the synthesis of **Tris(ethylenediamine)cobalt(III) chloride**.

### Logical Relationship of Components

The diagram below shows the hierarchical relationship of the components that constitute **Tris(ethylenediamine)cobalt(III) chloride**.



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- To cite this document: BenchChem. [molar mass and formula of Tris(ethylenediamine)cobalt(III) chloride]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b086008#molar-mass-and-formula-of-tris-ethylenediamine-cobalt-iii-chloride]

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